

Application Note and Protocol: Quantification of Inc-ATG5-7 using qPCR

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Compound of Interest

Compound Name: G5-7

Cat. No.: B8136424

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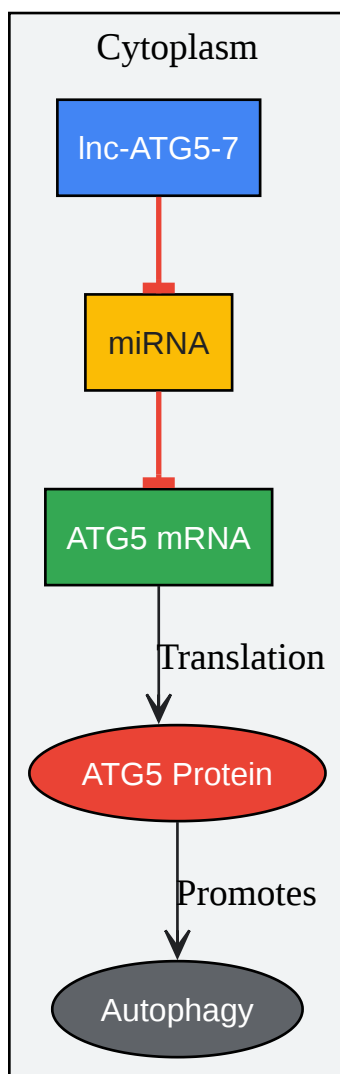
Introduction

Long non-coding RNAs (lncRNAs) are a class of RNA molecules greater than 200 nucleotides in length that do not encode proteins.^[1] They are increasingly recognized as key regulators in a variety of cellular processes, including autophagy. The lncRNA Inc-ATG5-7 (also known as HSALNG0052444) is a recently identified transcript located in close genomic proximity to the Autophagy Related 5 (ATG5) gene, a crucial component of the autophagy machinery.^{[2][3]} While the precise function of Inc-ATG5-7 is still under investigation, its location suggests a potential regulatory role in ATG5 expression and, consequently, the autophagy pathway.

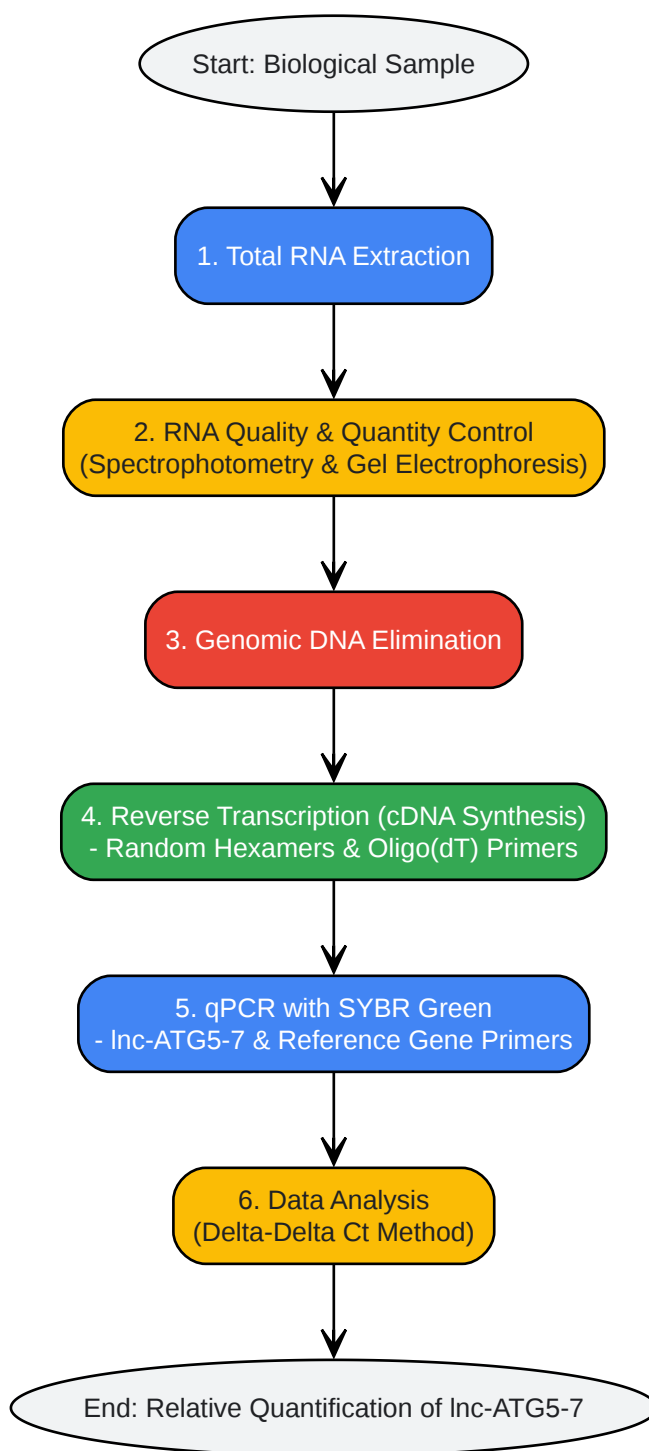
This document provides a detailed protocol for the quantification of Inc-ATG5-7 expression using Reverse Transcription Quantitative Polymerase Chain Reaction (RT-qPCR). This method offers a sensitive and specific approach to measure the abundance of Inc-ATG5-7 in various biological samples.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate a hypothetical signaling pathway for Inc-ATG5-7 and the experimental workflow for its quantification.



Hypothetical Signaling Pathway of lnc-ATG5-7



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References

- 1. Long-chain non-coding RNA GAS5 promotes cell autophagy by modulating the miR-181c-5p/ATG5 and miR-1192/ATG12 axes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. genecards.org [genecards.org]
- 3. genecards.org [genecards.org]
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